

Application Note: Quantitative Liberation of 1,4-Diazepane from Dihydrochloride Salt

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Compound of Interest

Compound Name: *Ethyl 1,4-diazepane-2-carboxylate dihydrochloride*

CAS No.: *1864013-88-6*

Cat. No.: *B1431299*

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Abstract & Scope

This application note details the procedure for converting 1,4-diazepane dihydrochloride (homopiperazine dihydrochloride) to its free base form. Unlike lipophilic amines, 1,4-diazepane (

) is a small, highly polar, cyclic diamine with significant water solubility. Standard biphasic extractions often result in poor yields due to the compound's low partition coefficient () into organic solvents.

This guide introduces a High-Ionic Strength Caustic Saturation Protocol designed to force the polar amine out of the aqueous phase ("salting out"), ensuring high recovery yields (>90%).

Target Audience: Medicinal Chemists, Process Development Scientists.

Chemical Identity & Properties

Property	Specification	Notes
Compound Name	1,4-Diazepane (Homopiperazine)	Cyclic diamine (7-membered ring)
CAS Number	505-66-8 (Free Base)	Salt CAS: 19893-60-8
Molecular Weight	100.16 g/mol (Free Base)	173.08 g/mol (2HCl Salt)
Physical State	Low-melting solid / Liquid	MP: ~38–43°C; BP: ~169°C
Solubility	Miscible in water	Sparingly soluble in non-polar solvents
pKa	~11.02 (Secondary amine)	Highly basic
Stability	Hygroscopic; Absorbs	Store under Inert Gas (Ar/N2)

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Critical Handling Note: 1,4-Diazepane free base is an aggressive nucleophile and avidly absorbs atmospheric

to form carbamates. All final isolation steps must be performed under an inert atmosphere (Nitrogen or Argon).

Mechanism of Action

The conversion relies on thermodynamically driving the equilibrium toward the non-ionized species by manipulating pH and ionic strength.

Chemical Equation:

The Solubility Challenge: Because 1,4-diazepane is highly hydrophilic, a simple addition of base (NaOH) leaves the molecule dissolved in the water. By saturating the aqueous phase with inorganic ions (

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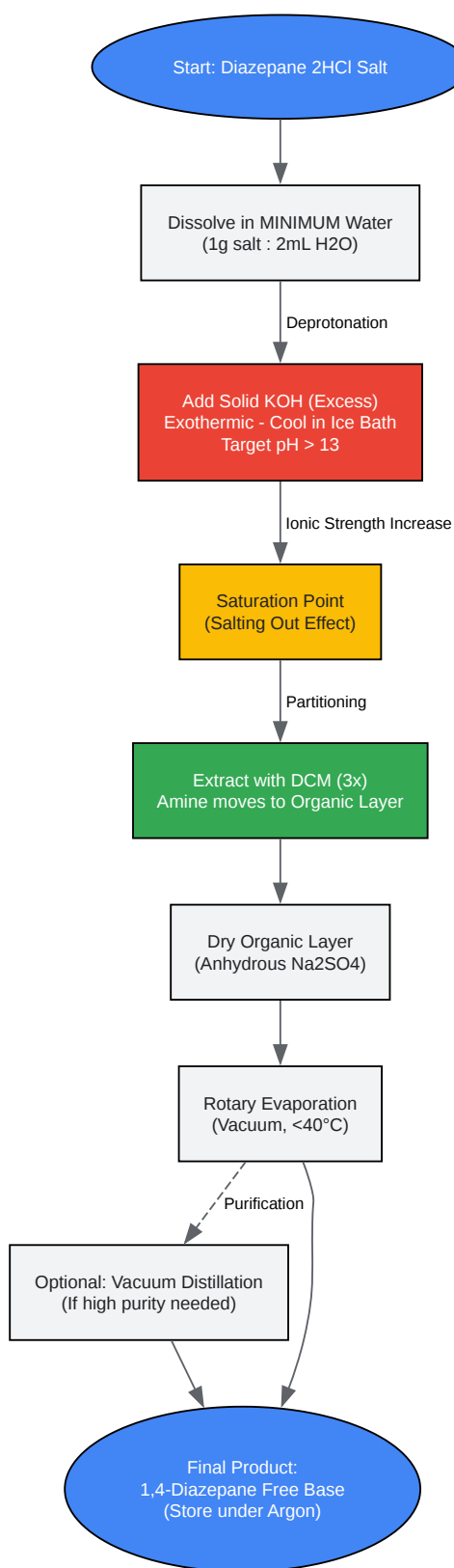
), we utilize the Salting-Out Effect. The hydration shells of the inorganic ions sequester the water molecules, reducing the solubility of the organic amine and forcing it into the organic phase (or causing it to "oil out" as a separate layer).

Experimental Protocol: High-Ionic Strength Extraction

Reagents Required[2][3][4][5][6][7][8]

- 1,4-Diazepane Dihydrochloride (Starting Material)
- Potassium Hydroxide (KOH) pellets (Reagent Grade)
- Dichloromethane (DCM) or Chloroform ()
- Sodium Sulfate ()
, anhydrous[1][2]
- Nitrogen ()
) gas source

Workflow Diagram (DOT)



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Caption: Workflow for the liberation of 1,4-diazepane utilizing the caustic saturation method to overcome water solubility.

Step-by-Step Procedure

1. Dissolution (Minimum Volume)

- Place 10.0 g of 1,4-diazepane dihydrochloride in a 100 mL round-bottom flask.
- Add the minimum amount of distilled water required to dissolve the salt (approx. 15–20 mL).
 - Why: Keeping the water volume low maximizes the concentration of the amine and the efficiency of the subsequent salting-out step.

2. Basification & Saturation

- Place the flask in an ice bath (0°C). The neutralization is exothermic.
- Slowly add solid KOH pellets (approx. 8–10 g) to the stirring solution.
- Monitor pH; ensure pH reaches >13.
- Continue adding KOH until the solution is saturated (pellets stop dissolving).
 - Observation: You may see an oily layer separate at the top. This is the free base "oiling out."

3. Extraction

- Transfer the mixture to a separatory funnel.
- Extract with Dichloromethane (DCM) (mL).
 - Note: DCM is preferred over ether because it is more polar and better at solubilizing the amine.

- Combine the organic layers.[3][1][4] The aqueous layer can be checked by TLC to ensure no amine remains (stain with Ninhydrin).

4. Drying & Concentration[3]

- Dry the combined organic extracts over anhydrous Sodium Sulfate () for 20 minutes.
- Filter off the desiccant.
- Concentrate the filtrate using a rotary evaporator. Bath temperature should not exceed 40°C to prevent degradation or loss of the volatile free base.

5. Purification (Vacuum Distillation)

- For high purity (>99%), distill the residue under reduced pressure.
- BP: ~73–75°C at 30 Torr [1].[5]
- Collect the fraction as a colorless oil/low-melting solid.

Quality Control & Validation

Test	Method	Expected Result (Free Base)
Appearance	Visual	Colorless oil or white semi-solid (MP ~40°C). Yellowing indicates oxidation.
¹ H-NMR		-protons (adjacent to N) shift upfield (lower ppm) compared to the HCl salt due to loss of positive charge.
Silver Nitrate Test	Aqueous	Negative. (Dissolve trace product in water + HNO ₃ , add AgNO ₃ . Turbidity implies residual Chloride/HCl).
Water Content	Karl Fischer	< 0.5% (Critical for subsequent anhydrous reactions).

Self-Validating Check: Dissolve a small aliquot of your final product in water and measure pH. It must be strongly basic (

). If pH is neutral/acidic, the conversion failed.

Troubleshooting Guide

Issue	Root Cause	Corrective Action
Low Yield	Amine remained in water.	Saturate aqueous layer with or NaCl and re-extract. Use continuous extraction (Soxhlet) with DCM.
Product is Solid/Gummy	Normal physical state.[6]	1,4-Diazepane melts around 40°C. Gently warm to handle as liquid.
Formation of White Crust	Carbonate formation.	The amine absorbed atmospheric . Distill under Argon to purify.
Residual Chloride	Incomplete extraction.	Wash the organic layer once with a small volume of saturated NaOH (brine/base wash) before drying.

References

- CAS Common Chemistry.Homopiperazine (CAS 505-66-8) Physical Properties. [\[Link\]](#)
- PubChem.Hexahydro-1,4-diazepine (Compound CID 68163). National Library of Medicine. [\[Link\]](#)

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